

Essential Safety and Operational Guide for 4-Amino-2-bromopyridine

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Compound of Interest

Compound Name: 4-Amino-2-bromopyridine

Cat. No.: B189405

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Amino-2-bromopyridine** (CAS No. 7598-35-8), a key intermediate in pharmaceutical and agrochemical synthesis.^[1] Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary and Quantitative Data

4-Amino-2-bromopyridine is a hazardous substance that requires careful handling. It is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.^{[2][3]} It may also cause respiratory irritation.^[2]

| Hazard Classification | GHS Pictograms | Signal Word | Hazard Statements |
|--|-----------------|--|------------------------------------|
| Acute toxicity, oral (Category 4) | GHS07 | Danger | H302: Harmful if swallowed[2][3] |
| Skin irritation (Category 2) | GHS05, GHS07[2] | | H315: Causes skin irritation[2][3] |
| Serious eye damage (Category 1) | | H318: Causes serious eye damage[2][3] | |
| Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation | | H335: May cause respiratory irritation[2][3] | |

Physical and Chemical Properties

| | |
|-------------------|-------------------------|
| Molecular Formula | C5H5BrN2[2] |
| Molecular Weight | 173.01 g/mol [2] |
| Form | Solid |
| Melting Point | 92-96 °C |
| Storage Class | 11 - Combustible Solids |

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **4-Amino-2-bromopyridine** to ensure the appropriate level of PPE is selected. The following are minimum requirements:

| Protection Type | Specific PPE | Rationale |
|-------------------------|---|---|
| Eye and Face Protection | Chemical splash goggles and a face shield. [4] | To protect against splashes and solid particles that can cause serious eye damage. [2] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes. [4] [5] | To prevent skin irritation and absorption. [2] Gloves must be inspected before use. [2] |
| Respiratory Protection | Use in a well-ventilated area or a chemical fume hood. [3] A NIOSH-approved respirator with an appropriate cartridge may be necessary for operations with a high potential for dust generation. [6] [7] | To prevent respiratory tract irritation from dust or aerosols. [2] |

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural steps for the safe handling of **4-Amino-2-bromopyridine**, from preparation to post-handling cleanup.

3.1. Pre-Operational Checks

- Verify Fume Hood Functionality: Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Assemble all Materials: Gather all necessary equipment, including the chemical container, spatulas, weighing paper, and reaction vessels, within the fume hood to minimize movement.
- Inspect PPE: Don and inspect all required PPE for any defects.
- Locate Emergency Equipment: Confirm the location and accessibility of the nearest safety shower, eyewash station, and fire extinguisher.[\[8\]](#)

3.2. Weighing and Transferring

- Work Within a Fume Hood: All handling of **4-Amino-2-bromopyridine** powder must be performed inside a certified chemical fume hood to control dust.[9]
- Grounding: Ground all equipment to prevent static discharge, which could ignite fine dust.[9]
- Careful Dispensing: Use a clean, dry spatula to carefully transfer the solid from its storage container to a tared weighing vessel. Avoid creating dust.
- Seal Container Promptly: Immediately and tightly close the **4-Amino-2-bromopyridine** container after dispensing.[3]
- Clean Spills Immediately: Use an appropriate absorbent material for any minor spills within the fume hood.

3.3. Post-Handling Procedures

- Decontaminate Equipment: Clean all used glassware and equipment with a suitable solvent in the fume hood.
- Remove PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.[3]
- Label and Store: Ensure the primary container is properly labeled and stored in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[3][9]

Disposal Plan

Proper disposal of **4-Amino-2-bromopyridine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Segregation and Collection

- Designated Waste Container: Collect all solid waste, including contaminated weighing paper, gloves, and absorbent materials, in a clearly labeled, sealed, and compatible hazardous waste container.[10]

- Avoid Mixing: Do not mix **4-Amino-2-bromopyridine** waste with other waste streams.
- Liquid Waste: Collect any solutions containing **4-Amino-2-bromopyridine** in a separate, labeled hazardous waste container for halogenated organic compounds.

4.2. Storage and Disposal

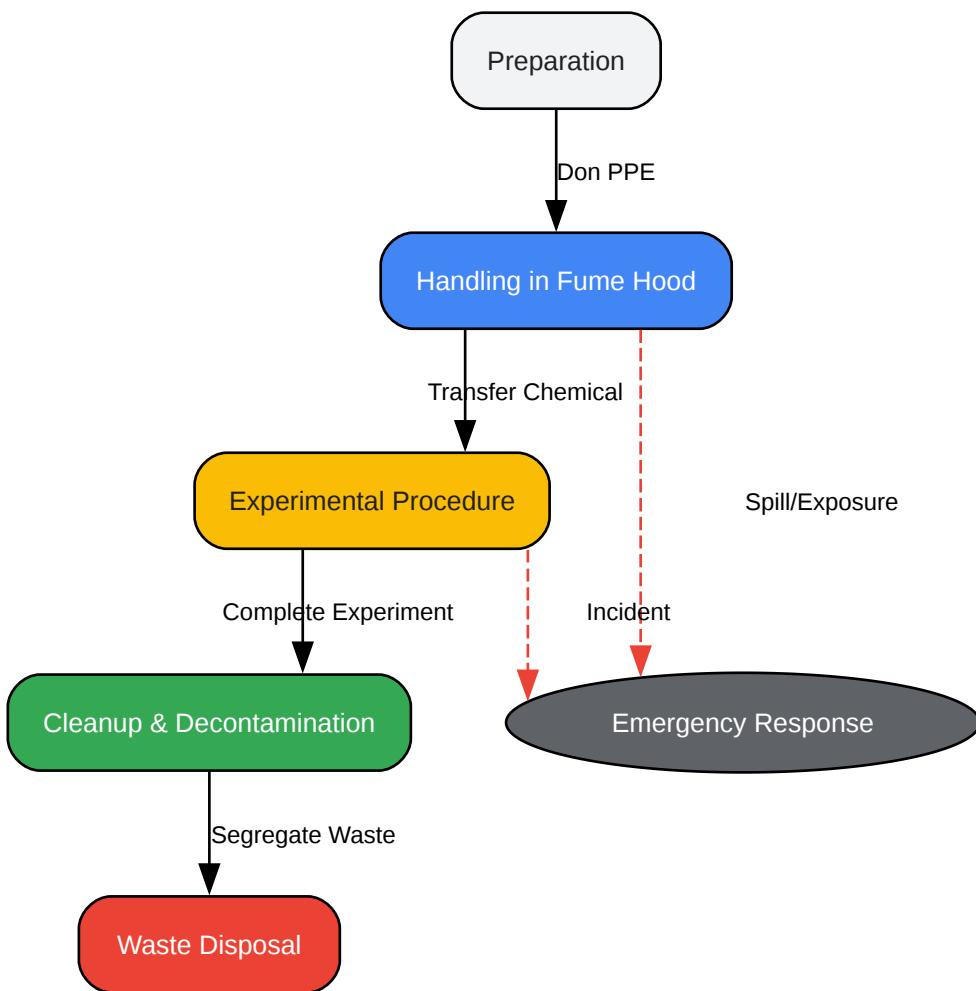
- Secure Storage: Store waste containers in a designated, secure area away from general laboratory traffic.
- Waste Manifest: Complete a hazardous waste manifest for collection by certified waste disposal personnel.
- Follow Institutional Guidelines: Adhere to all institutional and local regulations for the disposal of chemical waste.[\[11\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

| Exposure Type | Immediate Action |
|---------------|---|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station. [10] Seek immediate medical attention. [2] |
| Skin Contact | Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. [2] [3] Seek medical attention if irritation persists. [2] |
| Inhalation | Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. [2] [3] Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. [2] Seek immediate medical attention. |
| Large Spill | Evacuate the area immediately and alert laboratory personnel. Contact the institution's environmental health and safety (EH&S) department or emergency response team. [10] |

Experimental Workflow and Safety Protocol



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Caption: Workflow for the safe handling of **4-Amino-2-bromopyridine**.

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